

Technical Support Center: Mefentrifluconazole Phytotoxicity in Horticultural Crops

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Compound of Interest

Compound Name: Mefentrifluconazole

Cat. No.: B3027861

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in identifying and understanding **Mefentrifluconazole**-induced phytotoxicity in horticultural crops during experimental trials.

Troubleshooting Guide

This guide addresses specific issues that may arise during or after the application of **Mefentrifluconazole** in experimental settings.

1. How can I distinguish **Mefentrifluconazole** phytotoxicity from plant diseases?

Differentiating between phytotoxicity and disease symptoms is a critical first step in troubleshooting. Here are key indicators to help you distinguish between the two:

- **Symptom Onset and Progression:** Phytotoxicity symptoms typically appear suddenly and uniformly across the treated plants, usually within a few days to a week after application.^[1] Unlike diseases, these symptoms will not spread from plant to plant over time.^[2]
- **Distribution Pattern:** Look for patterns that correlate with the application method. For instance, foliar spray injury might be more prevalent on the upper leaves or on plants at the edge of a treated block.^[1] In contrast, many root diseases appear in localized patches within a field.^[3]

- New Growth: A hallmark of phytotoxicity is that new growth emerging after the application often appears healthy and symptom-free.[4]
- Internal Tissues: When phytotoxicity is suspected, it is useful to examine the plant's vascular tissue. For example, in soybeans, phytotoxicity from triazole fungicides can resemble Sudden Death Syndrome (SDS), but unlike SDS, it does not cause discoloration of the vascular tissue in the stem.[3][4]

2. What are the typical visual symptoms of **Mefentrifluconazole** phytotoxicity?

Mefentrifluconazole is a triazole (or demethylation inhibitor - DMI) fungicide. Phytotoxicity symptoms associated with this class of fungicides are generally consistent.[5] Key symptoms to watch for include:

- Chlorosis: Yellowing of the leaf tissue, often appearing between the veins (interveinal chlorosis).[4][5]
- Necrosis: Browning and death of plant tissue, which can manifest as spots, marginal burn, or tip burn.[1][6]
- Leaf Distortion: Leaves may appear cupped, curled, or twisted.[1][6]
- Stunting: A reduction in the overall size of the plant or its parts due to the growth-regulating effects of triazoles.[1][6]

3. Why am I observing phytotoxicity at recommended application rates?

Several factors can increase a plant's sensitivity to **Mefentrifluconazole**, even at labeled rates:

- Environmental Stress: Plants under stress from drought, high temperatures (above 85°F or 30°C), or high humidity are more susceptible to chemical injury.[1][7] Applications made during the heat of the day can increase the risk of phytotoxicity.[8]
- Plant Species and Cultivar: Sensitivity to fungicides can vary significantly between different plant species and even among cultivars of the same species.[6][7]

- Tank Mixes: Combining **Mefentrifluconazole** with other pesticides, adjuvants, or fertilizers can sometimes lead to unexpected phytotoxic reactions.[9]

4. The phytotoxicity symptoms are severe. Will the plants recover?

The potential for recovery depends on the severity of the initial injury.

- Minor Symptoms: In cases of mild, transitory injury, plants will often outgrow the damage, with new foliage appearing healthy.[1]
- Severe Symptoms: Severe necrosis or stunting may be permanent. While the plant may survive, its growth and development could be significantly impacted.

Continuous monitoring of new growth is the best indicator of recovery.

Frequently Asked Questions (FAQs)

Q1: What is the mode of action of **Mefentrifluconazole** and how does it cause phytotoxicity?

Mefentrifluconazole's primary fungicidal action is the inhibition of sterol biosynthesis in fungi, which is essential for their cell membrane integrity.[10] However, in plants, triazole fungicides can also interfere with the isoprenoid pathway, specifically by inhibiting the biosynthesis of gibberellins, a class of plant hormones that regulate growth and development, particularly stem elongation.[11][12] This inhibition of gibberellin synthesis is what leads to the growth regulator-like effects often seen as phytotoxicity symptoms, such as stunting.

Q2: At what concentrations is **Mefentrifluconazole** phytotoxicity typically observed?

Based on extensive trials conducted by the IR-4 Project on environmental horticulture crops, **Mefentrifluconazole** (formulated as Avelyo) is generally safe on a wide range of species at labeled rates.[2] Phytotoxicity, when it occurs, is more commonly observed at 2X and 4X the recommended rates.[2] The specific rates tested that have shown good crop safety are:

- Foliar Sprays: 3, 6, and 12 fl oz per 100 gal.[2]
- Drench Applications: 7.2, 14.4, and 28.8 fl oz per 100 gal.[2]

Q3: Are there horticultural crops that are particularly sensitive to **Mefentrifluconazole**?

The IR-4 Project has categorized plants based on their response to **Mefentrifluconazole** applications. The majority of tested ornamental species have shown no or minimal transitory injury at the 1X rate.[2] However, it is always recommended to test the product on a small number of plants before widespread application, especially for species not explicitly listed on the product label.[1]

Q4: What is the signaling pathway affected by **Mefentrifluconazole** in plants?

The primary signaling pathway affected is the gibberellin (GA) biosynthesis pathway. Triazole fungicides inhibit the enzyme ent-kaurene oxidase (KO), a cytochrome P450 monooxygenase. [11][13] This enzyme is critical for the conversion of ent-kaurene to ent-kaurenoic acid, an early step in the GA biosynthesis pathway.[11][12] The disruption of this pathway leads to a deficiency in bioactive gibberellins, which are necessary for stem elongation and other developmental processes. This, in turn, can affect the balance of other plant hormones like abscisic acid and cytokinins.[12]

Data Presentation

Table 1: Summary of **Mefentrifluconazole** Phytotoxicity Trials on Various Horticultural Crops

Crop (Genus)	Application Method	Rates Tested (fl oz / 100 gal)	Number of Trials	Phytotoxicity Rating (0-10 Scale)*	Reference(s)
Coreopsis	Foliar & Drench	3, 6, 12	>3	0	[2]
Euonymus	Foliar & Drench	3, 6, 12	>3	0	[2]
Helianthus	Foliar & Drench	3, 6, 12	>3	0	[2]
Lagerstroemia	Foliar	3, 6, 12	>3	0	[2]
Monarda	Foliar & Drench	3, 6, 12	>3	0	[2]
Phlox	Foliar & Drench	3, 6, 12	>3	0	[2]
Rosa	Foliar & Drench	3, 6, 12	>3	0	[2]
Verbena	Foliar & Drench	3, 6, 12	>3	0	[2]

*Phytotoxicity was rated on a scale of 0 to 10, where 0 = No phytotoxicity and 10 = Complete kill. A rating of 0 indicates no injury was observed at the tested rates.

Experimental Protocols

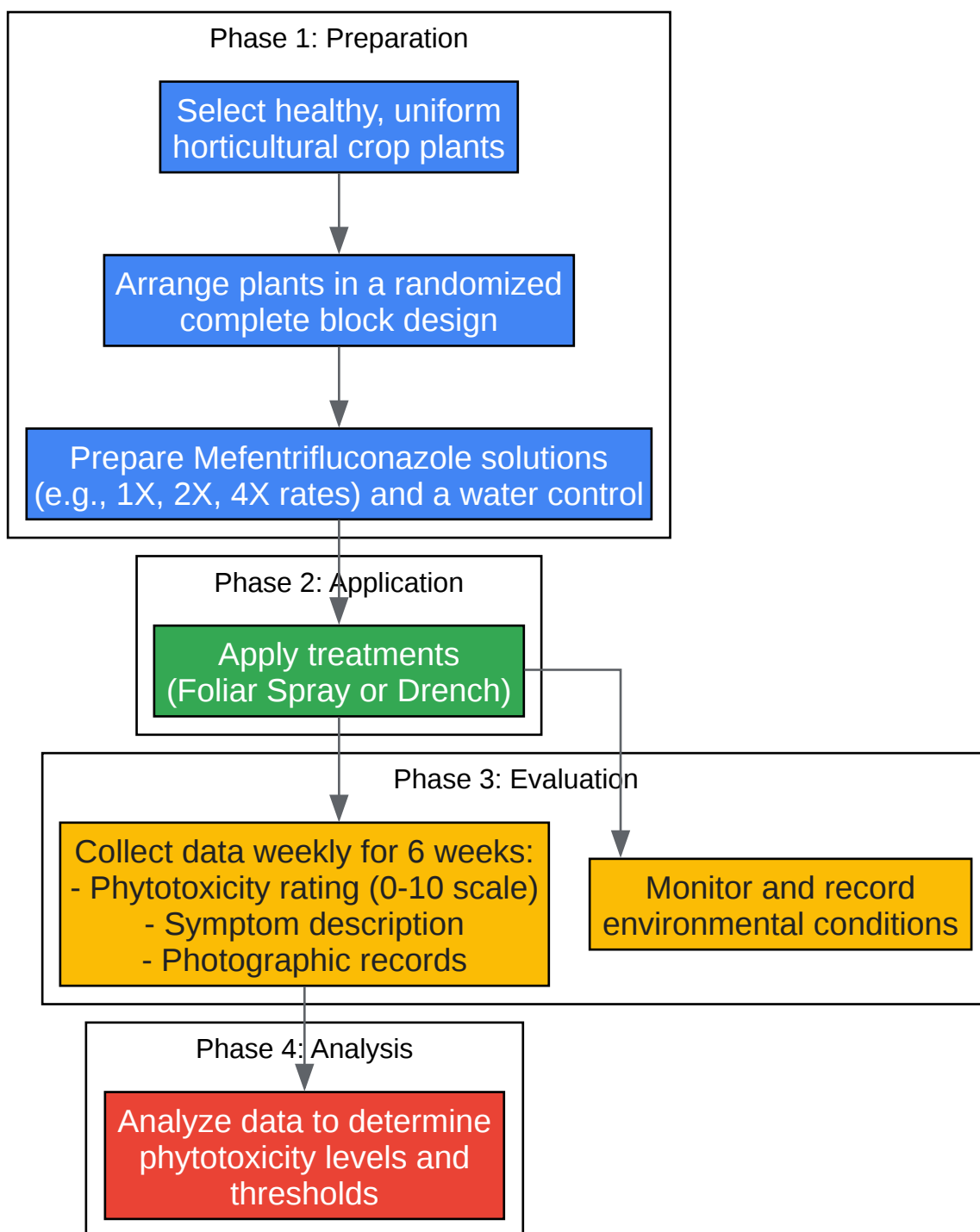
Methodology for Assessing **Mefentrifluconazole** Phytotoxicity

This protocol is based on the methodologies used in the IR-4 Project Environmental Horticulture Program trials.[\[2\]](#)

- Plant Material:

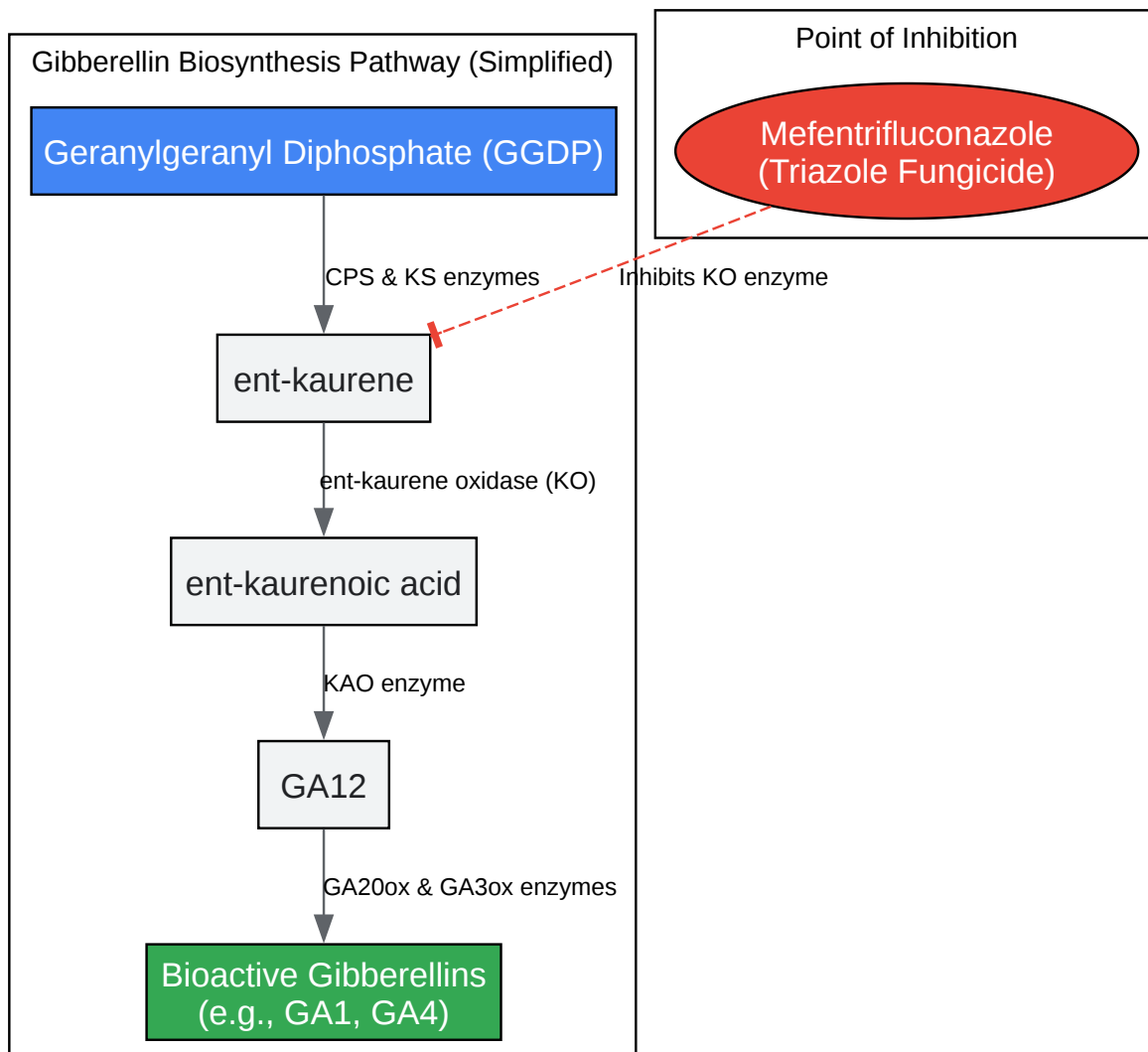
- Select healthy, uniform, and well-established plants of the desired horticultural species and cultivar.
- Use a sufficient number of plants to allow for a minimum of ten replicate treatments per application rate.[\[2\]](#)
- Experimental Design:
 - Arrange plants in a randomized complete block design.
 - Include an untreated control group that receives only water applications.
- Treatments and Application:
 - Prepare **Mefentrifluconazole** solutions at the desired concentrations (e.g., 1X, 2X, and 4X the recommended label rate).
 - Foliar Application: Apply the solution as a foliar spray until runoff, ensuring thorough coverage of all plant surfaces. Typically, three applications are made at 14-day intervals.[\[2\]](#)
 - Drench Application: Apply a specified volume of the solution to the growing media of each container. This is typically a single application.[\[2\]](#)
- Data Collection:
 - Record phytotoxicity symptoms weekly for up to six weeks after the initial application.[\[2\]](#)
 - Use a rating scale of 0 to 10, where 0 represents no injury, and 10 represents complete plant death.
 - Document the specific type of injury observed (e.g., chlorosis, necrosis, stunting, leaf distortion).
- Environmental Conditions:
 - Monitor and record environmental conditions such as temperature, humidity, and light levels throughout the experiment, as these can influence phytotoxicity.

Mandatory Visualization



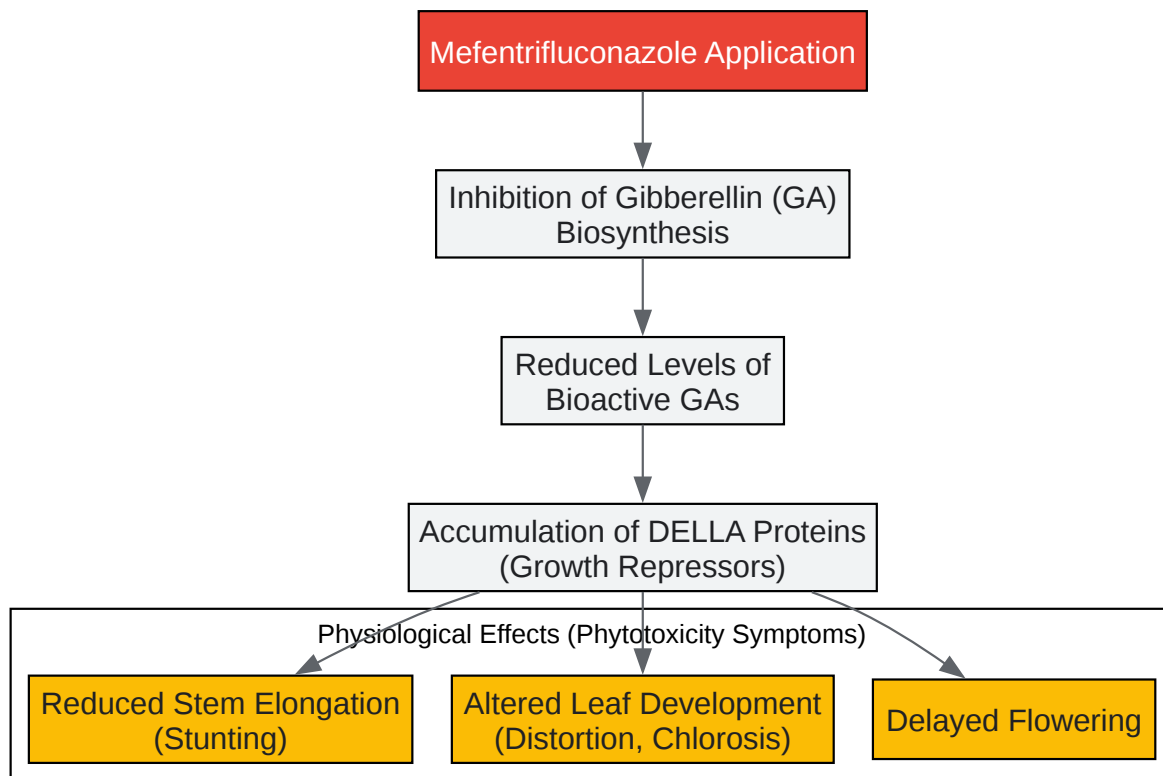
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Caption: Experimental workflow for assessing **Mefentrifluconazole** phytotoxicity.



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Caption: Inhibition of the gibberellin biosynthesis pathway by **Mefentrifluconazole**.



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Caption: Downstream effects of **Mefentrifluconazole**-induced gibberellin deficiency.

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